

8-Bromo-2-(4-pyridinyl)quinoline: Structural Dynamics, Synthesis, and Advanced Applications

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Compound of Interest

Compound Name: 8-bromo-2-(4-pyridinyl)Quinoline

Cat. No.: B13917333

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Prepared by: Senior Application Scientist Target Audience: Synthetic Chemists, Materials Scientists, and Drug Discovery Professionals

Executive Summary & Structural Rationale

In the landscape of modern heterocyclic chemistry, the rational design of multifunctional building blocks is paramount for accelerating discovery in both materials science and pharmacology. 8-Bromo-2-(pyridin-4-yl)quinoline (CAS: 2578882-81-0) represents a highly privileged, bifunctional scaffold[1].

From a structural perspective, this molecule integrates three critical domains:

- The Quinoline Core: Provides a rigid, extended -conjugated system that facilitates electron transport and serves as a robust structural backbone.
- The 2-(4-Pyridinyl) Motif: Acts as a highly effective hydrogen-bond acceptor in biological systems[2] and a potent nitrogen-donor ligand for transition metal coordination in

photoluminescent materials[3].

- The C8-Bromine Atom: Serves as a highly reactive, programmable site for late-stage functionalization via transition-metal-catalyzed cross-coupling.

As an application scientist, I emphasize that the true value of this molecule lies in its orthogonal reactivity. The electronic deficiency of the pyridine ring contrasts with the steric and electronic environment of the C8-bromide, allowing chemists to selectively functionalize the molecule without cross-reactivity.

Physicochemical Properties

To effectively utilize this building block, one must understand its fundamental parameters. The extended conjugation significantly lowers the Lowest Unoccupied Molecular Orbital (LUMO), making it an excellent electron-transport material precursor, while its dual nitrogen atoms dictate its solubility and coordination behavior.

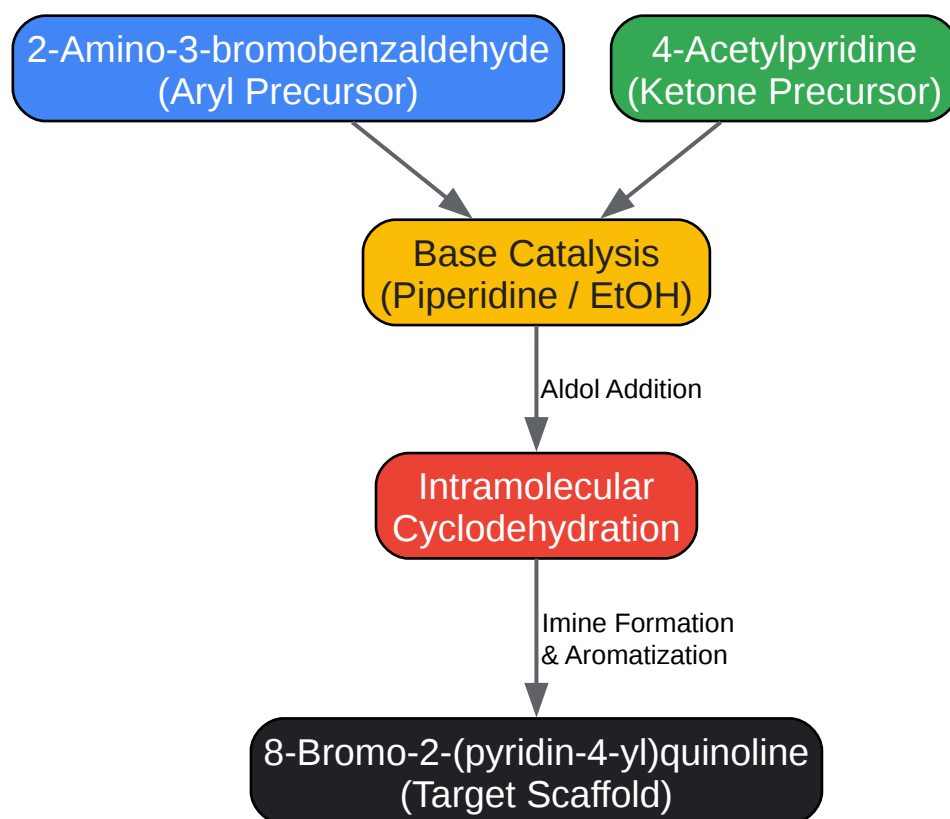
Table 1: Quantitative Chemical and Structural Data

Property	Value	Rationale / Implication
Chemical Name	8-Bromo-2-(pyridin-4-yl)quinoline	Standard IUPAC nomenclature.
CAS Registry Number	2578882-81-0	Unique identifier for commercial sourcing[1].
Molecular Formula	C	Indicates a high degree of unsaturation.
	H	
	BrN	
Molecular Weight	285.14 g/mol	Optimal for maintaining drug-like properties post-coupling.
Hydrogen Bond Donors	0	Highly lipophilic core; requires functionalization for aqueous solubility.
Hydrogen Bond Acceptors	2	N-atoms on pyridine and quinoline enable bidentate chelation.
Reactive Sites	C8 (Electrophilic)	Primed for oxidative addition by Pd(0) or Ni(0) catalysts.

De Novo Synthesis Methodology

While recent advancements have popularized palladium-catalyzed C–H activation for the synthesis of 2-arylquinolines[4][5], applying these methods to a substrate that already contains an aryl bromide (at C8) introduces severe chemoselectivity issues. The Pd(0) catalyst will inevitably undergo premature oxidative addition into the C8–Br bond, leading to oligomerization.

To circumvent this, we employ a self-validating Friedländer Annulation. This base-catalyzed condensation avoids transition metals entirely, ensuring the absolute preservation of the C8-bromide for downstream applications.



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Fig 1. De novo synthesis of the quinoline core via Friedländer annulation.

Protocol 1: Base-Catalyzed Friedländer Annulation

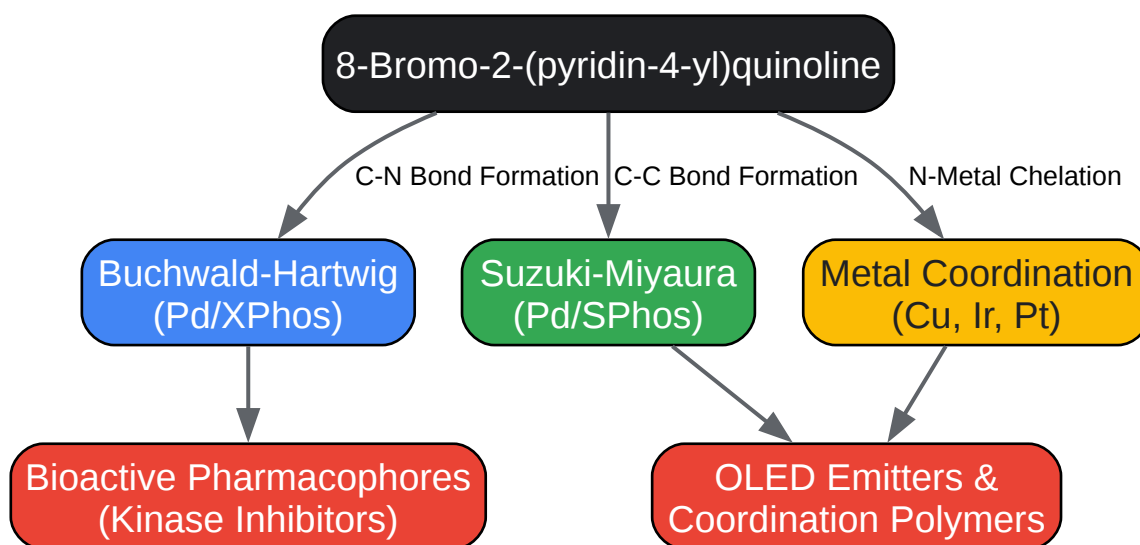
This protocol is designed as a self-validating system; the physical state changes and distinct NMR shifts provide real-time assurance of reaction success.

- **Reagent Preparation:** In an oven-dried 100 mL round-bottom flask, dissolve 2-amino-3-bromobenzaldehyde (10.0 mmol) and 4-acetylpyridine (10.5 mmol, slight excess to drive condensation) in 30 mL of absolute ethanol.
- **Catalytic Initiation:** Add 0.5 mL of piperidine (or a catalytic amount of KOH). Causality: The base deprotonates the -methyl group of 4-acetylpyridine, forming a nucleophilic enolate that attacks the electrophilic aldehyde.

- Thermal Cyclization: Attach a reflux condenser and heat the mixture to 80°C for 12 hours. The initial aldol condensation is followed by an intramolecular cyclodehydration (imine formation), driven thermodynamically by the aromatization of the newly formed quinoline ring.
- Self-Validating Workup:
 - Cool the reaction to 0°C. The target compound will precipitate due to its highly crystalline, planar nature.
 - Filter the precipitate and wash with cold ethanol.
 - Validation Checkpoint: Perform
¹H NMR (CDCl₃). The disappearance of the aldehyde proton (10.0 ppm) and the appearance of the characteristic quinoline H-3 and H-4 doublets (8.3 and 7.9 ppm, 8 Hz) definitively confirm the formation of the heterocycle.

Downstream Reactivity & Advanced Applications

The isolated 8-bromo-2-(pyridin-4-yl)quinoline is a springboard for high-value applications. The C8 position is sterically hindered by the adjacent nitrogen lone pair, requiring specific catalytic logic to functionalize.



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Fig 2. Divergent downstream functionalization pathways for materials and drug discovery.

Application A: Medicinal Chemistry (Kinase Inhibitors)

Quinoline derivatives are privileged structures in pharmacology. Specifically, 2-arylquinolines have been extensively investigated as inhibitors for targets like Cyclophilin A and various kinases[2]. The 4-pyridinyl group acts as a critical anchor, forming hydrogen bonds with the ATP-binding hinge region of kinases.

Protocol 2: Buchwald-Hartwig Amination at C8 To append a solubilizing piperazine or morpholine ring at the C8 position:

- Combine the quinoline core (1.0 eq), the desired secondary amine (1.2 eq), Pd (dba) (0.02 eq), and XPhos (0.04 eq) in anhydrous toluene.
- Causality of Ligand Choice: XPhos is mandatory here. Its extreme steric bulk facilitates the difficult reductive elimination step at the hindered C8 position, while its electron-rich dicyclohexyl groups accelerate the initial oxidative addition into the C-Br bond.
- Add NaOtBu (1.5 eq) and heat at 100°C for 6 hours.

Application B: Materials Science (OLEDs & Coordination Polymers)

The bidentate nature of the 2-(4-pyridinyl)quinoline system makes it an exceptional ligand for transition metals. When coordinated to Cu(II), it forms highly ordered, photoluminescent 2D coordination polymers[3]. When coordinated to Ir(III) or Pt(II), the heavy-metal effect facilitates strong spin-orbit coupling, allowing for highly efficient phosphorescent emission suitable for Organic Light-Emitting Diodes (OLEDs). The C8 position can be Suzuki-coupled to a carbazole moiety to fine-tune the hole-transport properties of the resulting complex.

References

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- Discovering novel chemical inhibitors of human cyclophilin A: Virtual screening, synthesis, and bioassay National Institutes of Health (NIH / PMC).[Link]

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